

Analytical methods for 3-Chloro-6-methoxy-pyridazine 2-oxide characterization

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Compound of Interest

Compound Name: 3-Chloro-6-methoxy-pyridazine 2-oxide

CAS No.: 14634-52-7

Cat. No.: B1588631

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An In-Depth Guide to the Analytical Characterization of **3-Chloro-6-methoxy-pyridazine 2-oxide**

Introduction

3-Chloro-6-methoxy-pyridazine 2-oxide is a heterocyclic compound of significant interest in synthetic and medicinal chemistry. As a functionalized pyridazine N-oxide, it serves as a versatile building block for the synthesis of more complex molecules, including potential pharmaceutical agents. The N-oxide functional group alters the electronic properties of the pyridazine ring, influencing its reactivity in subsequent chemical transformations.^[1] The presence of chloro and methoxy substituents further provides handles for diverse synthetic modifications.

Given its role as a critical intermediate, the unambiguous characterization and purity assessment of **3-Chloro-6-methoxy-pyridazine 2-oxide** are paramount to ensure the integrity of downstream applications in research and drug development. This guide provides a comprehensive overview of robust analytical methodologies for the complete characterization

of this compound, intended for researchers, analytical scientists, and quality control professionals. The protocols herein are designed to be self-validating, emphasizing the scientific rationale behind experimental choices to ensure data of the highest quality and reliability.

Physicochemical Properties

A foundational step in the analytical workflow is the confirmation of the compound's basic physical and chemical properties. These constants serve as an initial identity check and are critical for documentation and regulatory purposes.

Property	Value	Source
Molecular Formula	C ₅ H ₅ ClN ₂ O ₂	[2]
Molecular Weight	160.56 g/mol	[2]
CAS Number	14634-52-7	[2]
Appearance	Typically an off-white to pale yellow solid	General Knowledge
SMILES	<chem>COc1ccc(Cl)[O-]</chem>	[2]
InChIKey	Not explicitly found, but derivable	

Part 1: Chromatographic Purity and Separation Science

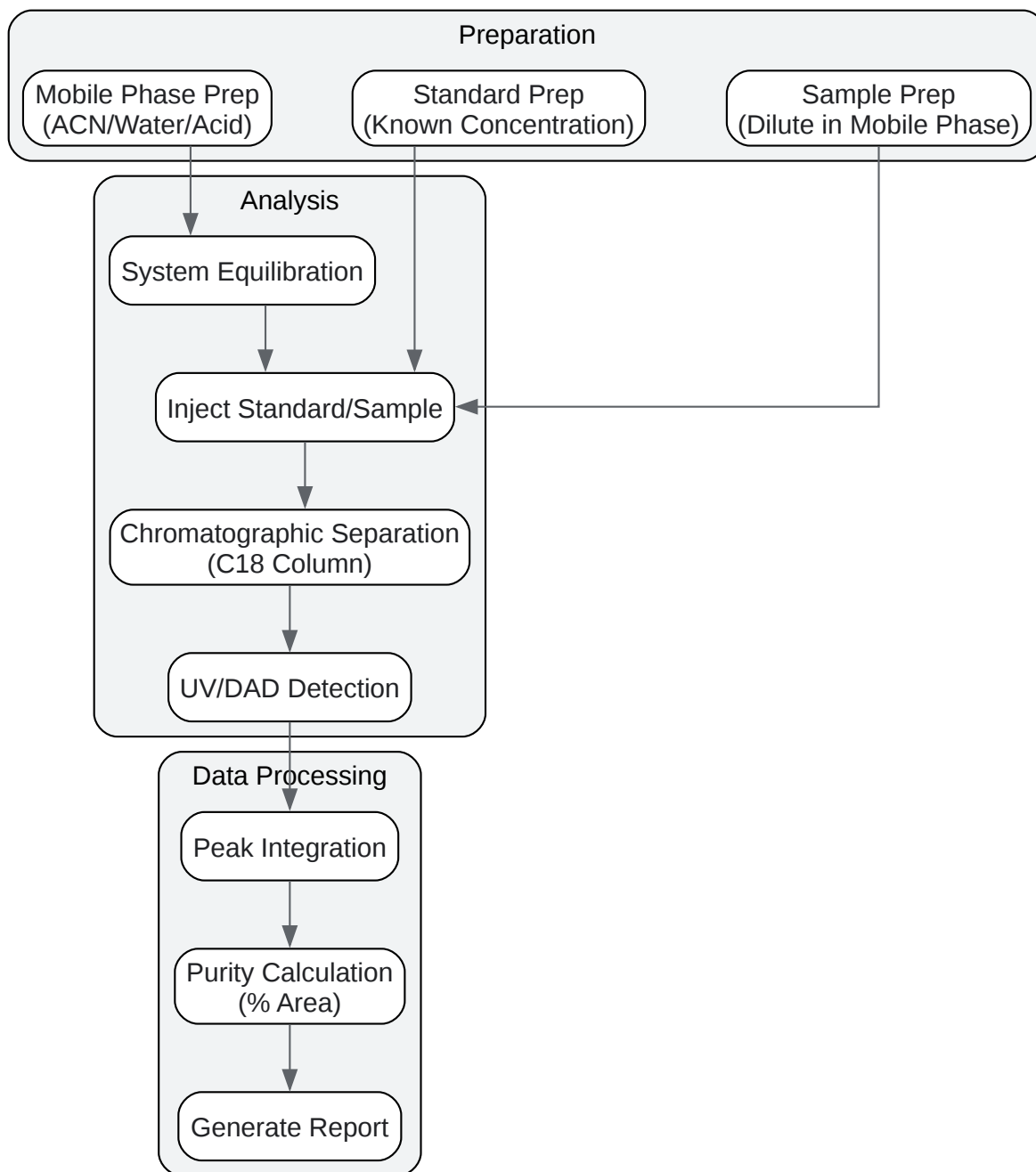
Chromatographic techniques are indispensable for assessing the purity of **3-Chloro-6-methoxy-pyridazine 2-oxide** and for monitoring its synthesis. These methods separate the target analyte from starting materials, byproducts, and degradation products.

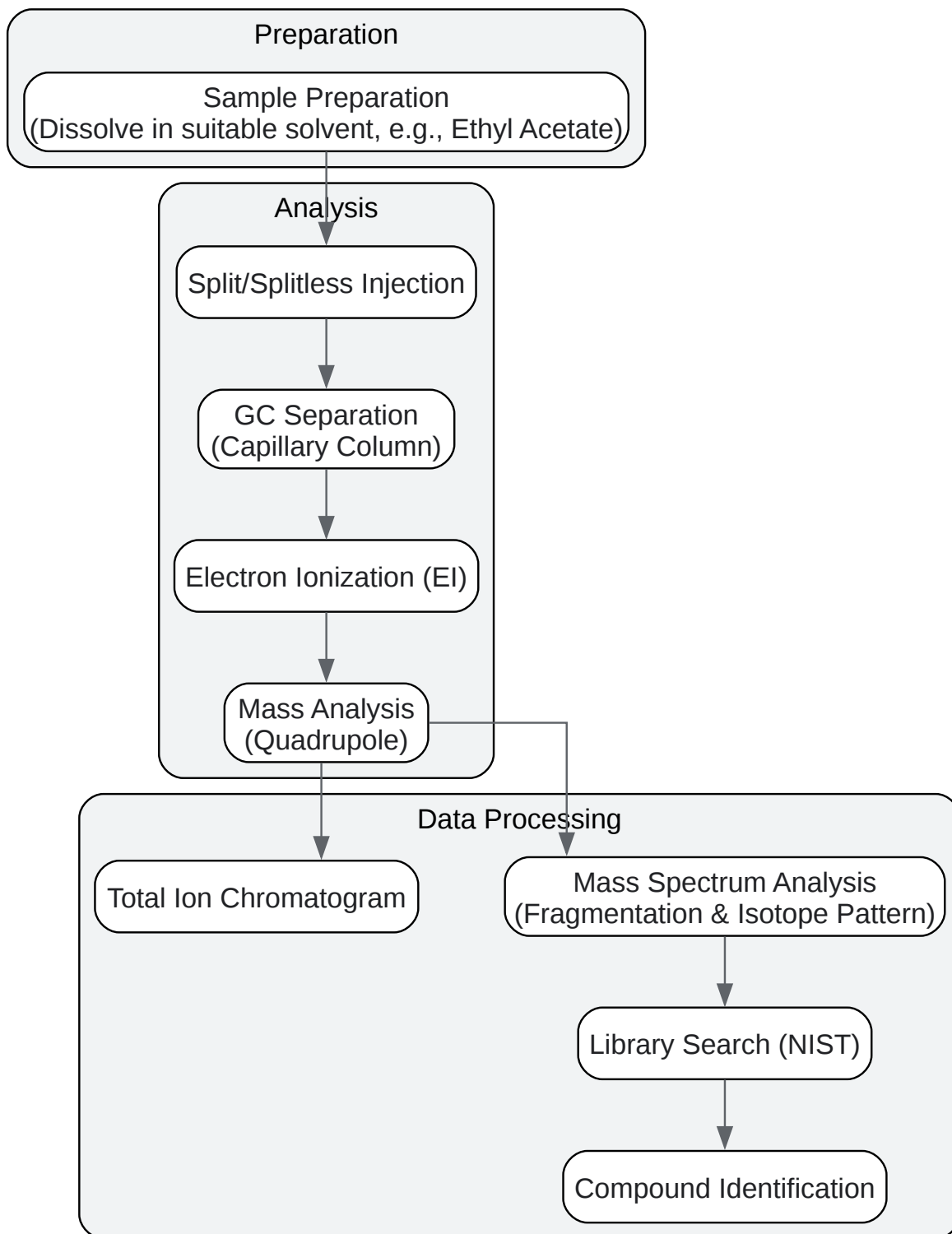
High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Reverse-phase HPLC (RP-HPLC) is the premier method for quantifying the purity of non-volatile and thermally labile compounds like **3-Chloro-6-methoxy-pyridazine 2-oxide**. The separation is based on the differential partitioning of the analyte and impurities between a nonpolar stationary phase (e.g., C18) and a polar mobile phase.

Causality Behind Experimental Choices:

- **Stationary Phase:** A C18 column is selected for its versatility and strong retentive properties for moderately polar heterocyclic compounds.
- **Mobile Phase:** A gradient of acetonitrile and water is employed to ensure the elution of compounds with a wide range of polarities. Acetonitrile is a common organic modifier that provides good peak shape and low UV cutoff.
- **Acid Modifier:** The addition of a small amount of acid (e.g., trifluoroacetic acid or formic acid) to the mobile phase is crucial. It protonates residual silanols on the silica-based column, minimizing peak tailing, and suppresses the ionization of the analyte, leading to sharper, more symmetrical peaks and reproducible retention times.^[3]
- **Detection:** A Diode Array Detector (DAD) or UV-Vis detector is used. The optimal wavelength is determined by acquiring a UV spectrum of the analyte; for pyridazine derivatives, this is often in the 254-300 nm range where the π - π^* transitions of the aromatic system occur.^[4]





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